

Proper Disposal Procedures for MPI-0441138

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: MPI-0441138

CAS No.: 827030-33-1

Cat. No.: B1662966

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For Researchers, Scientists, and Drug Development Professionals

This document provides essential safety and logistical information for the proper disposal of **MPI-0441138**, a potent inducer of apoptosis. Adherence to these procedures is critical for maintaining a safe laboratory environment and ensuring regulatory compliance.

Summary of Key Information

MPI-0441138, also known as EP128265, is chemically identified as 2-chloro-N-(4-methoxyphenyl)-N-methyl-4-quinazolinamine.[1][2] While a Safety Data Sheet (SDS) from one supplier suggests that small quantities may be disposed of with household waste, this is not a recommended practice in a professional research setting.[3] All chemical waste should be handled in accordance with institutional and local regulations.

Quantitative Data

Property	Value	Reference
CAS Number	827030-33-1	[1][2]
Molecular Formula	C16H14ClN3O	[1][2]
Molecular Weight	299.8 g/mol	[2]
Appearance	Crystalline Solid	N/A
Solubility	Soluble in DMSO and DMF	[2]

Disposal Protocol

Proper disposal of **MPI-0441138** is essential to mitigate any potential environmental or health risks. The following step-by-step guide outlines the recommended disposal procedure.

1. Personal Protective Equipment (PPE): Before handling **MPI-0441138**, ensure you are wearing the appropriate PPE:

- Standard laboratory coat
- Safety glasses or goggles
- Chemical-resistant gloves (e.g., nitrile)

2. Waste Segregation:

- Solid Waste: Collect any unused or expired solid **MPI-0441138**, as well as any contaminated materials (e.g., weighing paper, pipette tips, gloves), in a designated hazardous waste container. This container should be clearly labeled with the chemical name ("**MPI-0441138**" or "2-chloro-N-(4-methoxyphenyl)-N-methyl-4-quinazolinamine") and the associated hazards.
- Liquid Waste: Solutions containing **MPI-0441138** should be collected in a separate, sealed, and clearly labeled hazardous waste container. Do not mix with other solvent waste streams unless explicitly permitted by your institution's Environmental Health and Safety (EHS) department.

3. Waste Container Management:

- Ensure waste containers are in good condition and compatible with the chemical.
- Keep containers securely closed when not in use.
- Store waste containers in a designated, well-ventilated, and secondary containment area away from incompatible materials.

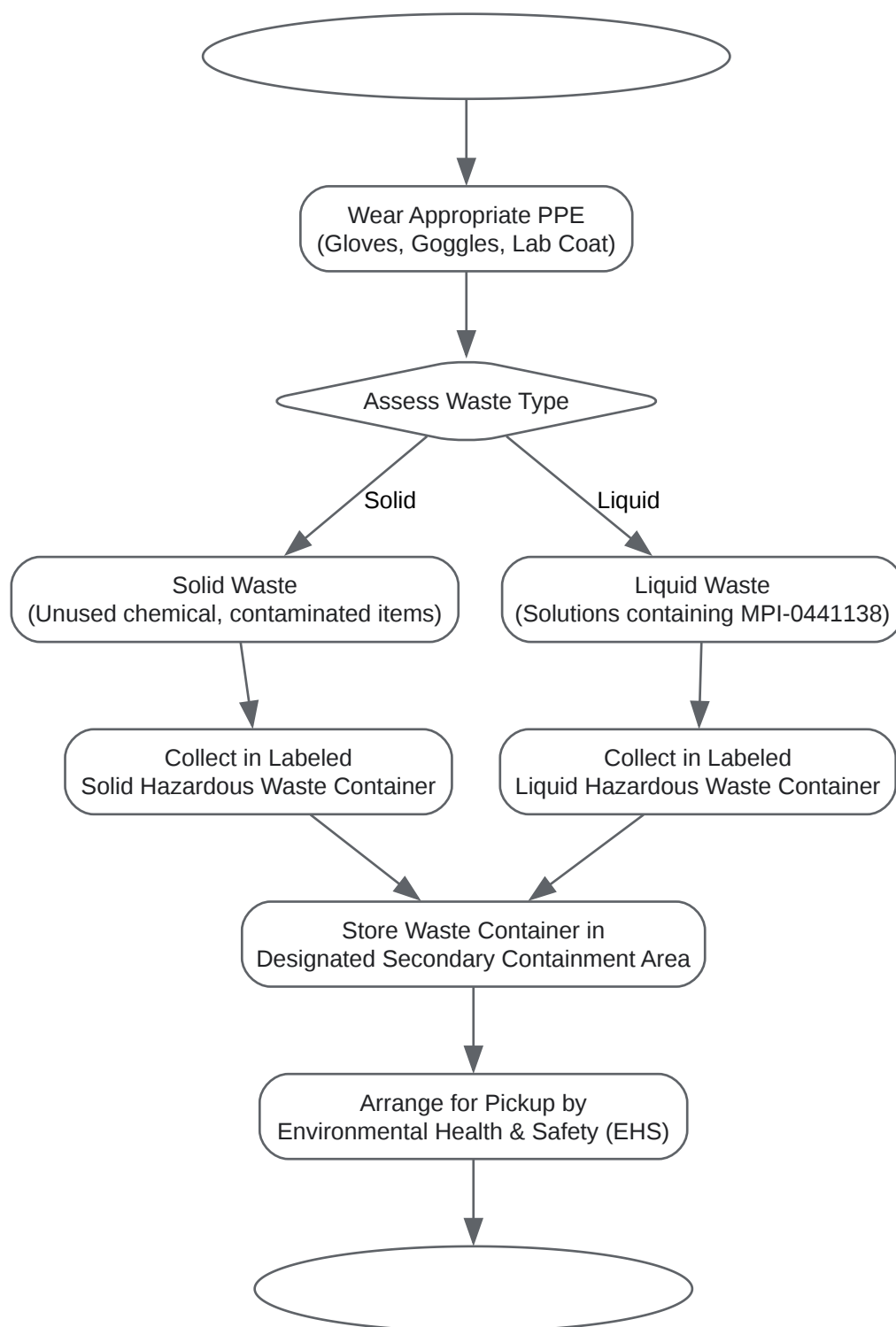
4. Final Disposal:

- Transfer the full, sealed, and labeled waste container to your institution's designated chemical waste collection area.
- Follow all institutional procedures for waste pickup and disposal, which are typically managed by the EHS department.

Important Note: Never dispose of **MPI-0441138** down the drain or in regular trash.

Experimental Workflow for Disposal

The following diagram illustrates the logical workflow for the proper disposal of **MPI-0441138**.



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Caption: Logical workflow for the safe disposal of **MPI-0441138**.

This information is intended as a guide. Always consult your institution's specific safety and disposal protocols and the most recent Safety Data Sheet (SDS) for any chemical you are working with. Your institution's Environmental Health and Safety (EHS) department is the primary resource for any questions regarding chemical safety and disposal.

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References

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- To cite this document: BenchChem. [Proper Disposal Procedures for MPI-0441138]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1662966/docs#proper-disposal-procedures-for-mpi-0441138>]

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